

Application Notes and Protocols: Preparation of (R)-MLN-4760 Stock Solution

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Compound of Interest

Compound Name: (R)-MLN-4760

Cat. No.: B8146309

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **(R)-MLN-4760** is the R-enantiomer of MLN-4760, a potent and selective inhibitor of Angiotensin-Converting Enzyme 2 (ACE2).^{[1][2]} ACE2 is a key enzyme in the Renin-Angiotensin System (RAS), where it cleaves Angiotensin II to produce Angiotensin-(1-7).^{[3][4]} Due to its role in cardiovascular regulation and as the cellular receptor for SARS-CoV-2, ACE2 and its inhibitors are critical tools in various research areas.^{[4][5]} Proper preparation of **(R)-MLN-4760** stock solutions is crucial for accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **(R)-MLN-4760** stock solutions.

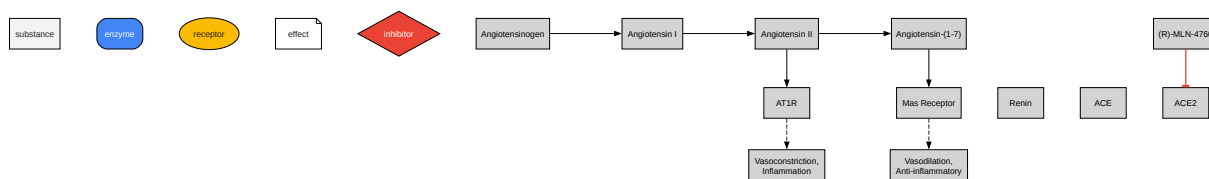
Compound Data and Properties

All quantitative data for **(R)-MLN-4760** is summarized in the table below. This information is essential for calculating the required mass of the compound to achieve a desired stock solution concentration.

Property	Value
Chemical Name	N-[(1S)-1-Carboxy-3-methylbutyl]-3-[(3,5-dichlorophenyl)methyl]-L-histidine
Molecular Formula	C ₁₉ H ₂₃ Cl ₂ N ₃ O ₄
Molecular Weight	428.31 g/mol
Purity	≥98%
Appearance	Solid
Target	Angiotensin-Converting Enzyme 2 (ACE2)
IC ₅₀	8.4 μM for (R)-MLN-4760; 0.44 nM for the more active racemic MLN-4760[1][6][7]
Solubility (In Vitro)	DMSO: 14.29 mg/mL (33.36 mM). Note: Use of fresh, anhydrous DMSO and sonication is recommended as moisture can reduce solubility. [1][7]
Water: < 1 mg/mL (Insoluble or slightly soluble) [8]	
Storage (Solid)	Store at -20°C for up to 3 years.
Storage (Stock Solution)	Aliquot and store at -20°C (up to 1 year) or -80°C (up to 2 years). Avoid repeated freeze-thaw cycles.[1][6][9]

Signaling Pathway

(R)-MLN-4760 acts on ACE2, a central component of the Renin-Angiotensin System (RAS). The diagram below illustrates the classical RAS pathway and the specific point of inhibition by MLN-4760.



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Caption: The Renin-Angiotensin System and MLN-4760 Inhibition.

Experimental Protocol: Stock Solution Preparation (10 mM in DMSO)

This protocol details the steps to prepare a 10 mM stock solution of **(R)-MLN-4760** in DMSO.

3.1. Materials

- **(R)-MLN-4760** solid powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- Sonicator (optional, but recommended)

3.2. Safety Precautions

- Work in a well-ventilated area or a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for **(R)-MLN-4760** and DMSO before handling.

3.3. Calculation To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

- Example for 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 428.31 \text{ g/mol}$
 - $\text{Mass (mg)} = 4.2831 \text{ mg}$

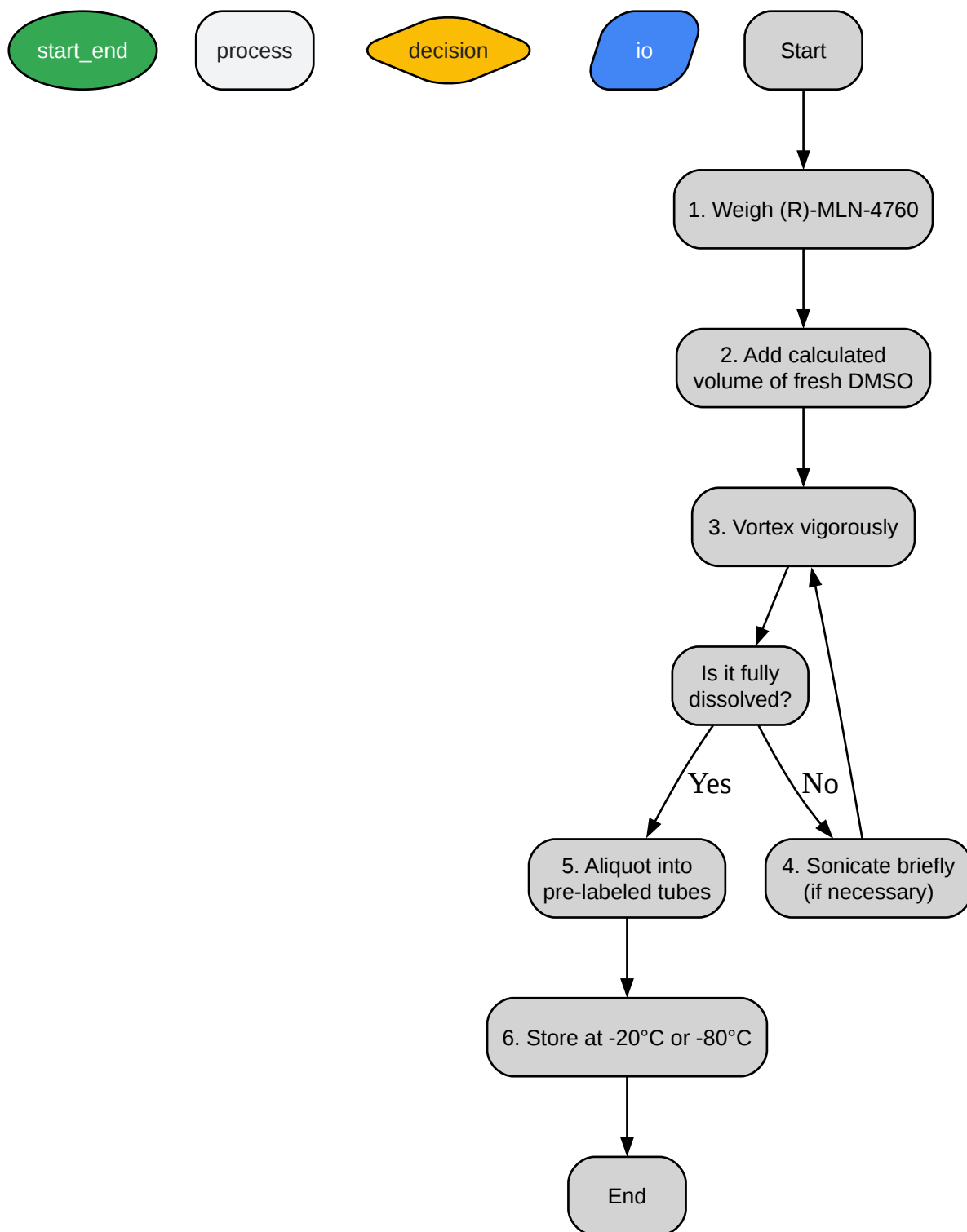
It is recommended to weigh out a practical amount (e.g., 5 mg) and adjust the solvent volume accordingly.

$$\text{Volume of DMSO (mL)} = \text{Mass of Compound (mg)} / (\text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)})$$

- Example for a starting mass of 5 mg:
 - $\text{Volume (mL)} = 5 \text{ mg} / (10 \text{ mM} \times 428.31 \text{ g/mol})$
 - $\text{Volume (mL)} = 1.167 \text{ mL}$

3.4. Step-by-Step Procedure

The workflow for preparing the stock solution is outlined below.



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Caption: Workflow for **(R)-MLN-4760** Stock Solution Preparation.

- **Weigh Compound:** Carefully weigh the desired amount of **(R)-MLN-4760** powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube or vial.
- **Add Solvent:** Using a calibrated pipette, add the calculated volume of fresh, anhydrous DMSO to the vial containing the compound.
- **Dissolve:** Tightly cap the vial and vortex vigorously for 1-2 minutes until the solid is fully dissolved.
- **Aid Dissolution (Optional):** If the compound does not fully dissolve, briefly sonicate the solution in a water bath.^{[1][6]} This can help break up small aggregates. Avoid excessive heating.
- **Aliquot:** Once the solution is clear and homogenous, aliquot it into smaller, single-use volumes in pre-labeled, light-protected tubes. This prevents contamination and degradation from repeated freeze-thaw cycles.
- **Store:** Store the aliquots at -20°C for short-to-medium term storage or at -80°C for long-term storage.^{[1][6]} Ensure vials are tightly sealed to prevent solvent evaporation and moisture absorption.

Application and Usage

- **Working Solutions:** To prepare a working solution for cell culture or enzymatic assays, thaw a single aliquot of the stock solution and dilute it to the final desired concentration using the appropriate aqueous buffer or cell culture medium.
- **DMSO Concentration:** Be mindful of the final DMSO concentration in your experiment, as high concentrations (>0.5%) can be toxic to cells or interfere with assays. Ensure the final DMSO concentration is consistent across all experimental conditions, including vehicle controls.
- **Stability in Media:** The stability of **(R)-MLN-4760** in aqueous media may be limited. It is best practice to prepare working solutions fresh for each experiment from the frozen DMSO stock.

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